

Cascaroside D chemical structure and properties

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Compound of Interest

Compound Name: Cascaroside D

Cat. No.: B600263

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An In-depth Technical Guide to Cascaroside D

This guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Cascaroside D**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

Cascaroside D is a naturally occurring anthraquinone glycoside found in the bark of the Cascara sagrada tree (*Rhamnus purshiana*).^[1] It is a member of the anthracenes class of organic compounds.^[2] The structural foundation of **Cascaroside D** consists of an anthraquinone core linked to two glucopyranosyl moieties.

Chemical Structure:

The definitive structure of **Cascaroside D** is represented by its IUPAC name: (10R)-1-hydroxy-3-methyl-10-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]-8-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-10H-anthracen-9-one.^[2]

Table 1: Chemical Identifiers for **Cascaroside D**

Identifier	Value	Source(s)
CAS Number	53861-35-1	[2]
Molecular Formula	C ₂₇ H ₃₂ O ₁₃	[1][2][3][4][5]
IUPAC Name	(10R)-1-hydroxy-3-methyl-10- [(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2-yl]-8- [(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2-yl]oxy- 10H-anthracen-9-one	[2]
SMILES	Cc1cc2--INVALID-LINK-- (c3cccc(c3C(=O)c2c(c1)O)O[C @H]4--INVALID-LINK-- O4)O)O">C@@HO) [C@@]5([H])--INVALID-LINK-- O5)O)O">C@@HO	[3]
InChI	InChI=1S/C27H32O13/c1-9-5- 11-16(26- 24(36)22(34)19(31)14(7- 28)38-26)10-3-2-4- 13(18(10)21(33)17(11)12(30)6 -9)39-27- 25(37)23(35)20(32)15(8- 29)40-27/h2-6,14-16,19-20,22- 32,34-37H,7- 8H2,1H3/t14-,15-,16-,19-,20-,2 2+,23+,24-,25-,26+,27-/m1/s1	[3]
InChIKey	GQPFUOPPYJYZHE- OPEXUXIQSA-N	[3]

Physicochemical Properties

The physicochemical properties of **Cascaroside D** are crucial for its handling, formulation, and biological activity. It is typically a yellowish to brown solid.[1]

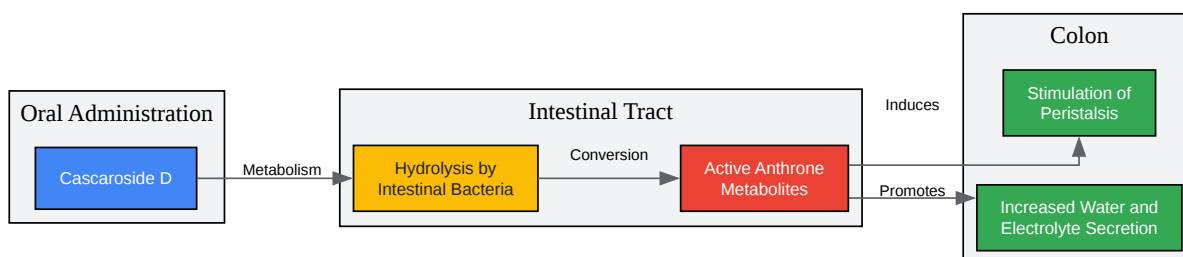
Table 2: Physicochemical Properties of **Cascaroside D**

Property	Value	Source(s)
Molecular Weight	564.5 g/mol	[2][4]
Monoisotopic Mass	564.18429107 Da	[2]
Solubility	Soluble in water and alcohol, specifically methanol.	[1][4]
XLogP3-AA	-0.7	[2]
Hydrogen Bond Donor Count	9	[2]
Storage Temperature	2-8 °C	[4]

Biological Activity and Mechanism of Action

The primary therapeutic application of **Cascaroside D** is as a stimulant laxative.[1][6] Its mechanism of action involves the stimulation of the smooth muscle of the colon.[1]

Upon oral administration, **Cascaroside D** is hydrolyzed in the intestines, which in turn activates peristalsis.[1] This process increases water and electrolyte secretion in the large intestine, aiding in the relief of constipation.[1] In addition to its laxative effects, **Cascaroside D** may also possess antioxidant properties.[1]

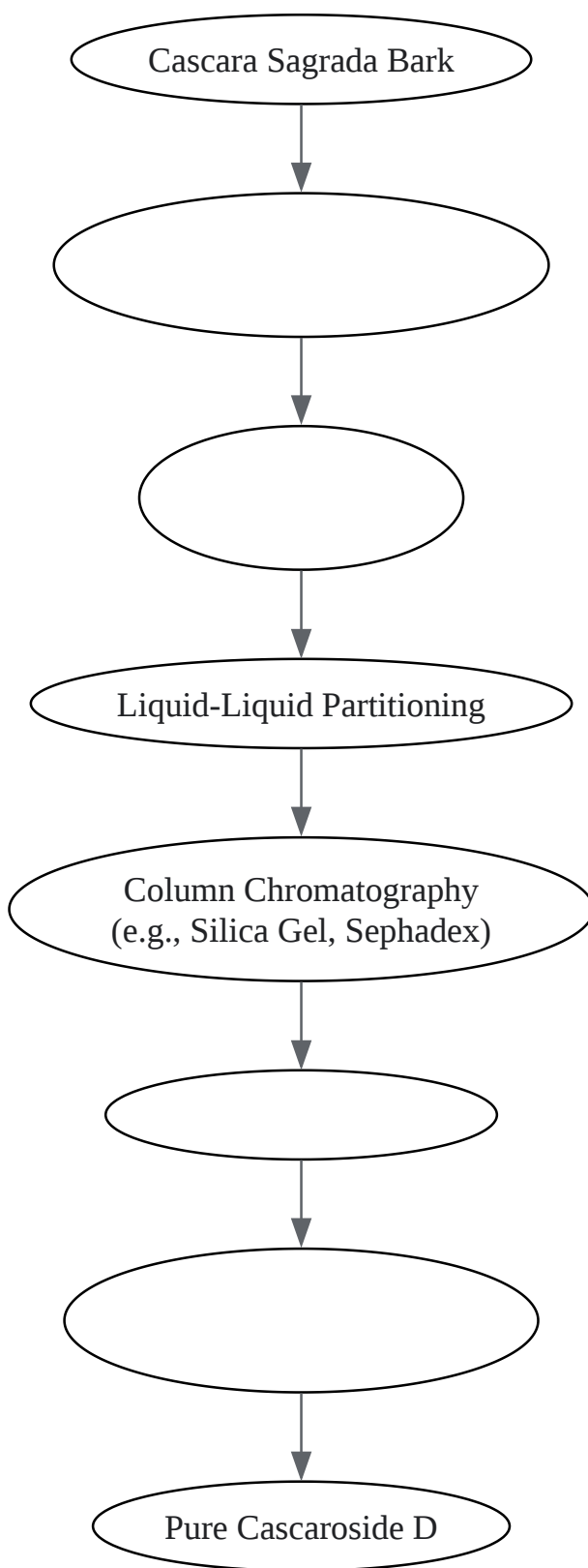


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Caption: Proposed mechanism of laxative action for **Cascaroside D**.

Experimental Protocols

Detailed experimental protocols for the isolation and analysis of **Cascaroside D** are not extensively published. However, a general workflow can be inferred from standard phytochemical practices for isolating anthraquinone glycosides from plant material.



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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. Cascaroside D | C₂₇H₃₂O₁₃ | CID 46173831 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. GSRS [precision.fda.gov]
- 4. allmpus.com [allmpus.com]
- 5. kmpharma.in [kmpharma.in]
- 6. caringsunshine.com [caringsunshine.com]
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